An In-Depth Technical Guide to the Physical Characteristics of Alpha-Chloroacrylonitrile

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Compound of Interest

Compound Name:	*2-Chloroacrylonitrile*
CAS No.:	*25641-34-3*
Cat. No.:	*B3422452*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Alpha-chloroacrylonitrile (α-CAN), systematically named 2-chloroprop-2-enenitrile, is a highly reactive and versatile unsaturated nitrile.[1] Its unique molecular structure, featuring a vinyl group, a nitrile moiety, and a chlorine atom on the same carbon, imparts a distinct set of physical and chemical properties that make it a valuable intermediate in organic synthesis.[2] This guide provides a comprehensive overview of the core physical characteristics of α-CAN, offering insights relevant to its handling, application in experimental design, and its behavior in various chemical environments. Understanding these properties is paramount for researchers in drug development and materials science to ensure safe and effective utilization of this compound.

Molecular and Chemical Identity

Alpha-chloroacrylonitrile is a small, halogenated organic molecule. Its fundamental properties are summarized below:

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- Molecular Formula: C_3H_2ClN[1]
- Molecular Weight: 87.51 g/mol [1]
- Canonical SMILES: C=C(C#N)Cl
- InChI Key: OYUNTGBISCIYPW-UHFFFAOYSA-N
- CAS Number: 920-37-6

The presence of the electron-withdrawing nitrile and chlorine groups on the double bond significantly influences its reactivity, making the alkene susceptible to nucleophilic attack and polymerization.[1][2]

Core Physical Properties

The physical state and thermodynamic properties of α-CAN are critical for its storage, handling, and use in chemical reactions. It is a clear, colorless to yellow liquid under standard conditions. [3][4]

Physical Property	Value	Source(s)
Appearance	Clear colorless to yellow liquid	[3][4]
Melting Point	-65 °C (-85 °F)	[5]
Boiling Point	88-89 °C (190-192 °F) at 760 mmHg	[1][5]
Density	1.096 g/mL at 25 °C	[5]
Refractive Index (n^{20}/D)	1.429	[3]
Flash Point	6 °C (42.8 °F)	[6]
Vapor Pressure	1.78 psi at 20 °C	[7]

Note on Vapor Pressure: The provided vapor pressure is a single data point. For applications requiring precise vapor pressure data at various temperatures, it is advisable to consult

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specialized literature or conduct experimental measurements, as a comprehensive vapor pressure curve or Antoine constants are not readily available in common databases.

Solubility Profile

The solubility of α-CAN is a key consideration for its use in various reaction media.

- Water: Does not mix with water.[8]
- Organic Solvents: Soluble in chloroform, ethyl acetate, and slightly soluble in methanol.[3]

The nonpolar nature of the vinyl backbone, combined with the polar nitrile and chloro groups, results in its miscibility with a range of common organic solvents. This allows for flexibility in choosing appropriate solvent systems for reactions involving α-CAN.

Spectroscopic Characterization

Spectroscopic data is fundamental for the identification and purity assessment of α-CAN.

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

The proton NMR spectrum of α-chloroacrylonitrile is a classic example of an AB spin system.[9] The two non-equivalent vinyl protons exhibit geminal coupling.

- ^{1}H NMR ($CDCl_3$, 89.56 MHz): δ 6.242 (d, 1H, J = 2.5 Hz), 6.150 (d, 1H, J = 2.5 Hz)[10]

The two distinct doublets correspond to the two protons on the terminal carbon of the double bond. The small coupling constant (J = 2.5 Hz) is characteristic of geminal coupling in vinyl systems.[10]

Infrared (IR) Spectroscopy

The IR spectrum of α-CAN provides key information about its functional groups. The spectrum will exhibit characteristic absorption bands for the nitrile and carbon-carbon double bond.

A typical IR spectrum of α-chloroacrylonitrile will show the following significant peaks:

- C≡N stretch: A sharp, strong absorption band around 2230-2240 cm^{-1}.

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- C=C stretch: A medium intensity band in the region of 1620-1640 cm^{-1}.
- =C-H stretch: Absorption bands above 3000 cm^{-1}.

The precise peak positions can provide insights into the electronic environment of these functional groups.

Experimental Workflow: Determination of Refractive Index

The refractive index is a fundamental physical property that is useful for identifying and assessing the purity of liquid samples. The following is a generalized protocol for its determination.

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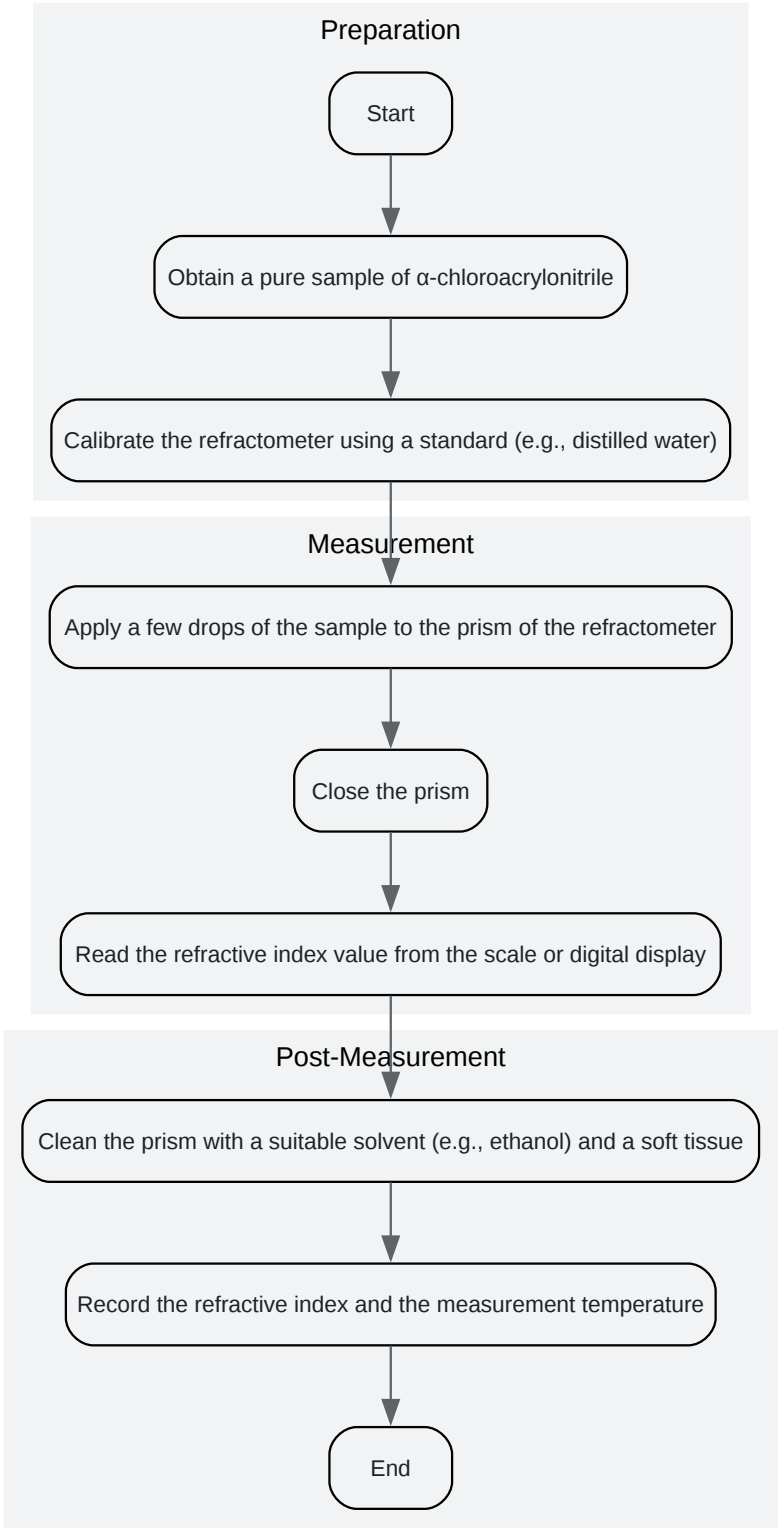
Workflow for Refractive Index Measurement



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Caption: A generalized workflow for the determination of the refractive index of a liquid sample.

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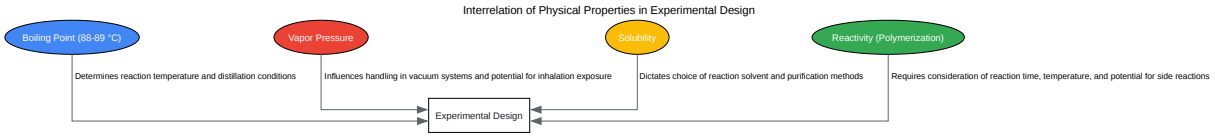
Reactivity and Handling Considerations

Alpha-chloroacrylonitrile is a highly reactive and hazardous compound. Its physical properties directly impact its handling and storage requirements.

- Polymerization: It readily polymerizes and copolymerizes with other unsaturated monomers.[1][4] This reactivity is a key feature for its use in polymer chemistry but also necessitates the use of stabilizers for storage. Commercial preparations are often stabilized with hydroquinone.[11]
- Flammability: With a low flash point of 6 °C, it is a highly flammable liquid.[6] It should be handled in a well-ventilated area, away from ignition sources, and stored in a flammables-approved cabinet.[6]
- Toxicity: Alpha-chloroacrylonitrile is highly toxic if ingested, inhaled, or in contact with skin.[8] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection, is essential when handling this compound.[12]
- Storage: It should be stored in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as acids, bases, and strong oxidizing agents.[3][6]

Logical Relationship of Physical Properties and Experimental Design

The interplay of α-CAN's physical characteristics is a critical consideration in experimental design.



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